

Reactive Black 39 literature review and historical context

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Compound of Interest

Compound Name: Reactive Black 39

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An In-depth Technical Guide to **Reactive Black 39**

Introduction

Reactive Black 39 (RB39) is a significant member of the reactive dye class, a group of colored organic compounds that form a covalent bond with the substrate they are coloring.[1] This characteristic imparts high wash fastness to the dyed materials, making reactive dyes, including RB39, highly popular in the textile industry.[2] This technical guide provides a comprehensive overview of **Reactive Black 39**, encompassing its historical context, chemical and physical properties, synthesis, industrial applications, environmental impact, and degradation methodologies. The content is tailored for researchers, scientists, and professionals in drug development who may encounter this dye in various contexts, from textile effluent analysis to its use as a biological stain.

Historical Context of Reactive Dyes

The journey of reactive dyes began in the mid-20th century, revolutionizing the textile dyeing industry. The first reactive dyes were commercialized in 1956 by Imperial Chemical Industries (ICI).[1][3] This innovation was the culmination of research that started with the discovery in 1923 that certain dyes could react with wool fibers.[3] The key breakthrough came in 1954 when researchers at ICI found that dichlorotriazine dyes could form strong covalent bonds with cellulose fibers under alkaline conditions.[3][4] This led to the launch of the Procion range of dyes.[3] Following this, other chemical companies like Ciba and Hoechst introduced their own reactive dye brands, Cibacron and Remazol, respectively, in 1958.[3][4] The development of

reactive dyes has continued over the decades, with a focus on improving fixation efficiency and reducing environmental impact.

Chemical and Physical Properties

Reactive Black 39 is a double azo dye, which accounts for its deep black color.[5] As a reactive dye, its molecular structure contains reactive groups that can form covalent bonds with hydroxyl or amino groups in fibers like cotton.

Table 1: Chemical and Physical Properties of **Reactive Black 39**

Property	Value	Reference
C.I. Name	Reactive Black 39	[5]
CAS Number	68259-02-9	[6]
Molecular Formula	C ₂₅ H ₁₄ ClN ₁₀ Na ₅ O ₁₆ S ₅	[5]
Molecular Weight	1021.16 g/mol	[5][7]
Appearance	Black Powder	[7]
Solubility in Water	> 300 g/L	[7]
Insolubility in Water	≤ 0.02%	[7]

Synthesis of Reactive Black 39

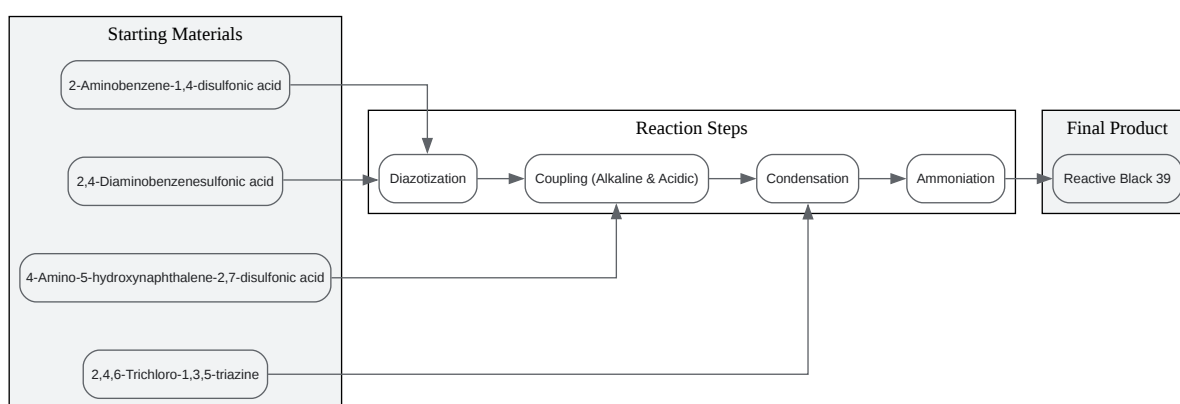
The synthesis of **Reactive Black 39** is a multi-step process involving diazotization and coupling reactions, which are common in the manufacturing of azo dyes.

General Synthesis Pathway

The manufacturing process for **Reactive Black 39** involves the following key steps:

- **Diazotization:** 2,4-Diaminobenzenesulfonic acid and 2-Aminobenzene-1,4-disulfonic acid are diazotized.[5][8]

- Coupling: The resulting diazonium salts are then coupled with 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid under both alkaline and acidic conditions.[5][8]
- Condensation: The product from the coupling reaction is condensed with 2,4,6-Trichloro-1,3,5-triazine.[5][8]
- Ammoniation: The final step is ammoniation to yield **Reactive Black 39**. [5][8]



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Caption: Synthesis pathway of **Reactive Black 39**.

Detailed Experimental Protocol for Azo Dye Synthesis (General)

The following is a general protocol for the synthesis of reactive dyes, which can be adapted for the synthesis of **Reactive Black 39**.

1. Diazotization of an Aromatic Amine:

- Dissolve the aromatic amine (e.g., 2-amino-5-(2-sulfooxy) ethyl sulfonyl) benzene sulfonic acid) in ice-chilled water.[9]
- Add hydrochloric acid and cool the mixture to 0-5°C using an ice bath.[9][10]
- Slowly add a solution of sodium nitrite (NaNO_2) while maintaining the low temperature.[9][10]
- Stir the mixture for an extended period (e.g., 90 minutes) and verify the completion of the reaction using a starch-iodide test.[9]

2. Coupling Reaction:

- Prepare a solution of the coupling component (e.g., 7-amino-4-hydroxy naphthalene-2-sulfonic acid) in water.[9]
- Adjust the pH of the coupling component solution to be alkaline (pH 8-9) by adding sodium carbonate.[10]
- Slowly add the diazonium salt solution to the coupling component solution while maintaining a low temperature and alkaline pH.[10]
- Stir the reaction mixture until the coupling is complete.

3. Isolation and Purification:

- Salt out the synthesized dye by adding sodium chloride to the reaction mixture.[10]
- Filter the precipitated dye and wash it with a saturated sodium chloride solution.[10]
- Dry the dye in an oven at 60-80°C.[10]

Industrial Applications

The primary application of **Reactive Black 39** is in the textile industry for dyeing cellulosic fibers such as cotton and viscose.[7][11] Its high water solubility and the formation of covalent bonds with the fabric result in excellent wash fastness and vibrant, long-lasting color.[7] It is suitable for various dyeing processes, including exhaust dyeing and printing.[2][7]

Beyond textiles, reactive dyes like RB39 are also used as tools in biological research.^{[12][13]} They can be used to observe and analyze cell structures, track biomolecules, and in various diagnostic applications.^{[12][13]}

Environmental Impact and Toxicity

The widespread use of reactive dyes has raised significant environmental concerns. A considerable percentage of these dyes (15-50%) do not bind to the fabric during the dyeing process and are released into wastewater.^[14]

Table 2: Environmental and Toxicological Concerns of Reactive Dyes

Concern	Description	Reference
Water Pollution	The presence of dyes in water bodies reduces light penetration, which inhibits photosynthesis and affects aquatic life.	^{[14][15][16]}
Toxicity	Reactive dyes and their degradation by-products can be toxic, mutagenic, and carcinogenic to various organisms, including humans.	^{[14][15][17]}
Non-Biodegradability	Many reactive dyes are recalcitrant to natural biodegradation, leading to their persistence in the environment.	^{[15][17]}
High COD and BOD	Dye-containing effluents increase the Chemical Oxygen Demand (COD) and Biological Oxygen Demand (BOD) of water, indicating a high level of pollution.	^[18]

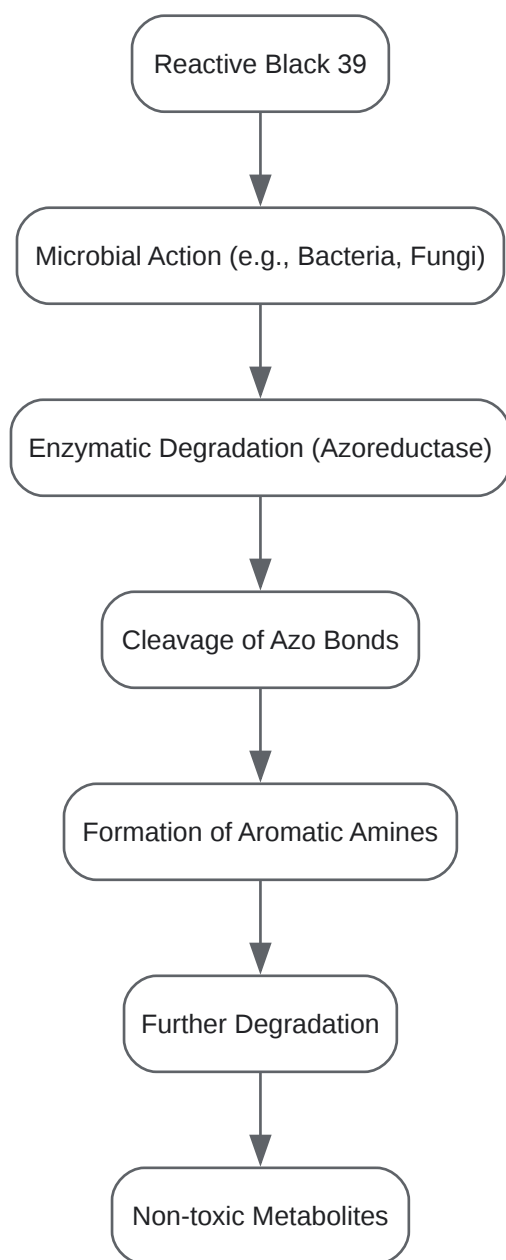
Studies on the genotoxicity of Reactive Black 5, a similar azo dye, have shown that it can cause chromosomal aberrations and DNA damage in organisms like *Allium cepa*.^[19]

Degradation and Remediation

Due to the environmental persistence and toxicity of reactive dyes, various methods for their removal from wastewater have been investigated.

Biodegradation

Biodegradation utilizes microorganisms like bacteria and fungi to break down the complex structure of reactive dyes.^{[18][20]} This is considered an environmentally friendly and cost-effective method.^[17] The process often involves azoreductase enzymes that cleave the azo bonds (-N=N-), leading to the decolorization of the dye.^[20] Subsequent degradation of the resulting aromatic amines can then occur.



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Caption: General workflow of biodegradation of an azo dye.

Advanced Oxidation Processes (AOPs)

AOPs involve the generation of highly reactive hydroxyl radicals ($\bullet\text{OH}$) that can non-selectively oxidize a wide range of organic pollutants, including reactive dyes.[21] Common AOPs include:

- **Fenton and Photo-Fenton Processes:** These methods use a combination of hydrogen peroxide (H_2O_2) and iron salts (Fe^{2+} or Fe^{3+}) to generate hydroxyl radicals.[21][22] The reaction is enhanced by UV light in the photo-Fenton process.
- **UV/ TiO_2 Photocatalysis:** This process utilizes titanium dioxide (TiO_2) as a photocatalyst, which, upon irradiation with UV light, generates electron-hole pairs that lead to the formation of hydroxyl radicals.[21]

Adsorption

Adsorption is a physical process where dye molecules are removed from the solution by adhering to the surface of an adsorbent material.[15] Various low-cost adsorbents have been investigated for the removal of reactive dyes, including activated carbon, clays, and agricultural waste products.[15] Carbon nanotubes have also shown high efficiency in adsorbing Reactive Black 5.[23]

Table 3: Comparison of Degradation Methods for Reactive Dyes

Method	Advantages	Disadvantages
Biodegradation	Environmentally friendly, cost-effective, potential for complete mineralization.	Can be a slow process, may produce toxic intermediates.
Advanced Oxidation	Rapid degradation, effective for a wide range of dyes.	High operational costs, may require post-treatment.
Adsorption	Simple, low-cost, effective for color removal.	Does not degrade the dye, requires disposal of the adsorbent.

Experimental Protocols

Protocol for Dye Decolorization Assay

This protocol is used to determine the efficiency of a particular treatment method in removing the color of the dye from a solution.

- Prepare a stock solution of **Reactive Black 39** of a known concentration (e.g., 100 mg/L) in deionized water.
- Set up the experimental conditions for the chosen degradation method (e.g., for biodegradation, inoculate the dye solution with a microbial culture; for AOPs, add the necessary reagents like H₂O₂ and Fe²⁺).
- Take samples from the reaction mixture at regular time intervals.
- Centrifuge or filter the samples to remove any solid particles (e.g., microbial biomass or catalyst).
- Measure the absorbance of the supernatant at the maximum wavelength of absorption for **Reactive Black 39** (around 598-600 nm) using a UV-Vis spectrophotometer.[22][23]
- Calculate the decolorization efficiency using the following formula: Decolorization Efficiency (%) = $[(A_0 - A_t) / A_0] \times 100$ Where A₀ is the initial absorbance and A_t is the absorbance at time t.

Protocol for Cytotoxicity Assay (MTT Assay)

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which can be used to determine the cytotoxicity of a substance.

- Cell Culture: Seed cells (e.g., human cell lines) in a 96-well plate and allow them to adhere for 24 hours.[24]
- Treatment: Treat the cells with different concentrations of **Reactive Black 39** or its degradation products for a specific duration (e.g., 24 or 48 hours).[24][25]
- MTT Addition: Add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for a few hours.[24]
- Formazan Solubilization: Dissolve the formazan crystals formed by viable cells using a solubilizing agent like DMSO.[24]
- Absorbance Measurement: Measure the absorbance of the solution at a specific wavelength (e.g., 540 nm) using a microplate reader.[24] The absorbance is proportional to the number

of viable cells.

Conclusion

Reactive Black 39 is a commercially important dye with significant applications in the textile industry. However, its widespread use contributes to environmental pollution due to the discharge of dye-containing effluents. Understanding its chemical properties, synthesis, and environmental fate is crucial for developing effective remediation strategies. This guide has provided a detailed overview of **Reactive Black 39**, from its historical context to modern degradation techniques. The presented data and protocols serve as a valuable resource for researchers and professionals working in related fields, encouraging further investigation into sustainable dyeing practices and efficient wastewater treatment technologies.

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